

Diphenyl Phthalate as an Internal Standard in Chromatography: Application Notes and Protocols

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Compound of Interest

Compound Name: *Diphenyl phthalate*

Cat. No.: *B1670735*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the utilization of **diphenyl phthalate** as an internal and surrogate standard in chromatographic analyses, particularly for the quantification of phthalate esters. These guidelines are designed to assist researchers, scientists, and drug development professionals in achieving accurate and reliable analytical results.

Introduction

Diphenyl phthalate is a chemical compound belonging to the phthalate ester class. Due to its chemical properties, it serves as a valuable tool in analytical chromatography. It is structurally similar to many regulated phthalates, making it a suitable candidate for use as a standard. In chromatographic analysis, an internal standard is a compound added in a constant amount to samples, calibration standards, and blanks. It helps to correct for the loss of analyte during sample preparation and analysis. **Diphenyl phthalate** is particularly mentioned as a surrogate standard in established environmental monitoring methods, such as the US EPA Method 8061A, to monitor the performance of the entire analytical procedure.^[1]

Physicochemical Properties of Diphenyl Phthalate

A summary of the key physicochemical properties of **diphenyl phthalate** is presented in the table below.

Property	Value
CAS Number	84-62-8
Molecular Formula	C ₂₀ H ₁₄ O ₄
Molecular Weight	318.32 g/mol
Melting Point	74-76 °C
Appearance	White solid

Application as a Surrogate Standard in Gas Chromatography (GC)

Diphenyl phthalate is recommended as a surrogate standard in the US EPA Method 8061A for the analysis of phthalate esters by gas chromatography with electron capture detection (GC/ECD).[1] A surrogate is a compound that is similar to the target analytes in chemical composition and behavior in the analytical process, but which is not normally found in the samples.

Experimental Protocol: EPA Method 8061A (Adapted)

This protocol outlines the preparation and use of **diphenyl phthalate** as a surrogate standard for the analysis of phthalates in aqueous and solid samples.

3.1.1. Preparation of Surrogate Standard Spiking Solution

- Prepare a stock solution of **diphenyl phthalate** in acetone at a concentration of 50 ng/μL.[1]
- Store this solution at 4°C in a glass vial with a PTFE-lined screw cap. The solution should be replaced after six months or if quality control checks indicate degradation.[1]

3.1.2. Sample Spiking

- Aqueous Samples: Add 500 μL of the 50 ng/ μL **diphenyl phthalate** surrogate spiking solution to 1 L of the water sample. This results in a surrogate concentration of 25 $\mu\text{g/L}$.[\[1\]](#)
- Solid Samples: Add 500 μL of the 50 ng/ μL **diphenyl phthalate** surrogate spiking solution to 30 g of the solid sample. This is equivalent to a concentration of 830 $\mu\text{g/kg}$.[\[1\]](#)

3.1.3. Sample Extraction

- Aqueous Samples: Extract the spiked water sample using a suitable technique such as liquid-liquid extraction with methylene chloride at a pH between 5 and 7.[\[1\]](#)
- Solid Samples: Extract the spiked solid sample with a 1:1 mixture of methylene chloride and acetone or hexane and acetone using an appropriate extraction method like sonication or Soxhlet.[\[1\]](#)

3.1.4. Gas Chromatographic Conditions

The following table summarizes the recommended GC conditions as per EPA Method 8061A.[\[1\]](#)

Parameter	Condition
Column	Fused-silica capillary column (e.g., DB-5ms, 20 m x 0.18 mm I.D., 0.18 μm)
Carrier Gas	Helium at a constant flow
Injector Temperature	250°C
Injection Mode	Splitless
Oven Temperature Program	Initial 150°C for 0.5 min, ramp to 220°C at 5°C/min, then to 275°C at 3°C/min, hold for 13 min
Detector	Electron Capture Detector (ECD)
Detector Temperature	320°C

Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

Diphenyl phthalate can also be analyzed effectively by GC-MS. This technique provides higher selectivity and structural information, which is beneficial for compound identification.

Experimental Protocol: GC-MS Analysis

The following protocol is a general guideline for the analysis of **diphenyl phthalate**.

4.1.1. Sample Preparation

Prepare samples as described in section 3.1.3.

4.1.2. GC-MS Conditions

Parameter	Condition
Column	DB-5MS (30 m x 0.25 mm I.D., 0.25 µm film thickness)[2]
Carrier Gas	Helium at a constant flow of 2 mL/min
Injector Temperature	300°C
Injection Mode	Splitless
Oven Temperature Program	50°C for 1 min, then 20°C/min to 320°C, hold for 2.5 min
Mass Spectrometer	Operated in electron ionization (EI) mode
Ionization Energy	70 eV
Acquisition Mode	Selected Ion Monitoring (SIM) or Full Scan

4.1.3. Mass Spectral Data

In GC-MS analysis, it is important to be aware of potential breakdown products. **Diphenyl phthalate** can exhibit a breakdown product of phenol, which will appear as an earlier peak in

the chromatogram.^[2]

Analysis by High-Performance Liquid Chromatography (HPLC)

For analytes that are thermally labile or not easily volatilized, HPLC is a suitable alternative to GC.

Experimental Protocol: HPLC Analysis

The following is a reverse-phase HPLC method for the separation of **diphenyl phthalate**.^[2]

Parameter	Condition
Column	Newcrom R1 or equivalent C18 column
Mobile Phase	Acetonitrile and water with a phosphoric acid modifier
Detection	UV detector

For mass spectrometric detection (LC-MS), phosphoric acid should be replaced with a volatile modifier like formic acid.^[2]

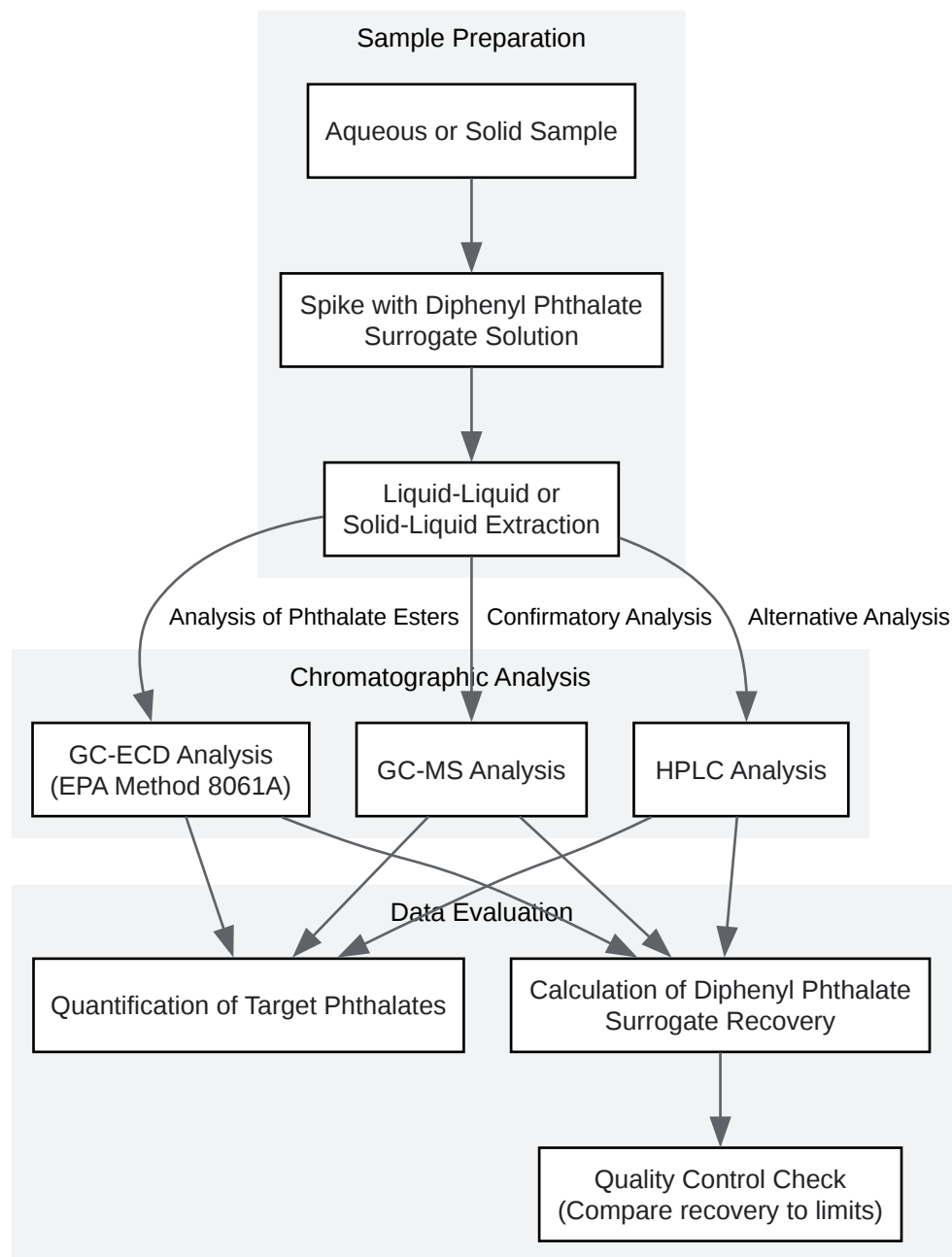
Quantitative Data and Performance

While extensively referenced as a surrogate standard to monitor analytical performance, comprehensive data on the use of **diphenyl phthalate** as an internal standard for the quantification of other phthalates is limited. For quantitative purposes, deuterated analogs of the target phthalates (e.g., DBP-d4, DEHP-d4) are more commonly employed as internal standards due to their closer chemical and physical behavior to the native analytes.^{[3][4][5]}

The recovery of a surrogate standard is an important quality control measure. The acceptable recovery limits for surrogates are typically established by the laboratory based on control charts.

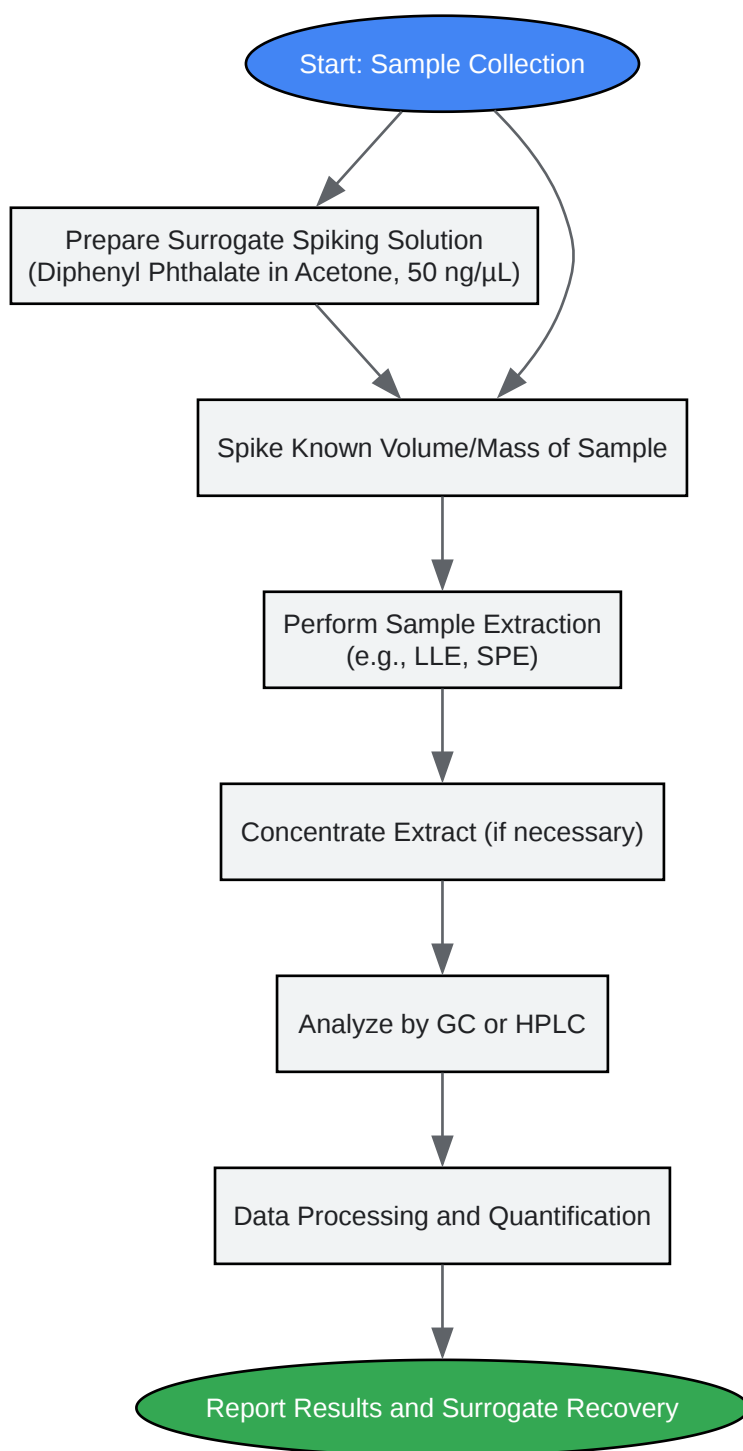
Logical Workflow and Diagrams

The following diagrams illustrate the workflows for using **diphenyl phthalate** as a surrogate standard in chromatographic analysis.



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Caption: General workflow for using **diphenyl phthalate** as a surrogate standard.



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Caption: Protocol for **diphenyl phthalate** as a surrogate standard.

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References

- 1. epa.gov [epa.gov]
- 2. fses.oregonstate.edu [fses.oregonstate.edu]
- 3. Method Validation for the Determination of Phthalates in Indoor Air by GC-MS with Solid-Phase Adsorption/Solvent Extraction using Octadecyl Silica Filter and Styrene–Divinylbenzene Copolymer Cartridge [jstage.jst.go.jp]
- 4. Analytical Method for Quantification of Several Phthalate Acid Esters by Gas Chromatography-Mass Spectrometry in Coffee Brew Samples - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Method of determination of phthalates by gas chromatography / mass spectrometry in wines (Type-II-and-IV) | OIV [oiv.int]
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